

Common pitfalls in the handling and storage of 1-amino-2-indanol

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Compound of Interest

Compound Name: 1-Amino-2-indanol

Cat. No.: B1258337

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Technical Support Center: 1-Amino-2-indanol

This guide provides researchers, scientists, and drug development professionals with essential information on the common pitfalls in the handling and storage of **1-amino-2-indanol**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **1-amino-2-indanol**?

A1: **1-Amino-2-indanol** is considered a hazardous substance. The primary hazards include:

- Skin Corrosion/Irritation: Causes skin irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Serious Eye Damage/Eye Irritation: Can cause serious eye irritation or damage.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Respiratory Irritation: May cause respiratory irritation if inhaled.[\[1\]](#)[\[2\]](#)[\[5\]](#)
- Acute Toxicity: It is harmful if swallowed or in contact with skin.[\[1\]](#)

Always consult the Safety Data Sheet (SDS) before handling this chemical and wear appropriate personal protective equipment (PPE).[\[1\]](#)[\[5\]](#)

Q2: How should I properly store **1-amino-2-indanol**?

A2: To ensure the stability and safety of **1-amino-2-indanol**, it should be stored in a tightly closed container in a dry, cool, and well-ventilated place.[1] Some sources also recommend storing it under a nitrogen atmosphere as it can be air-sensitive.[3][6]

Q3: What materials are incompatible with **1-amino-2-indanol**?

A3: Avoid contact with acids, bases, strong oxidizing agents, and halogenated agents, as these can lead to hazardous reactions.[1]

Q4: What are the signs of degradation or impurity in **1-amino-2-indanol**?

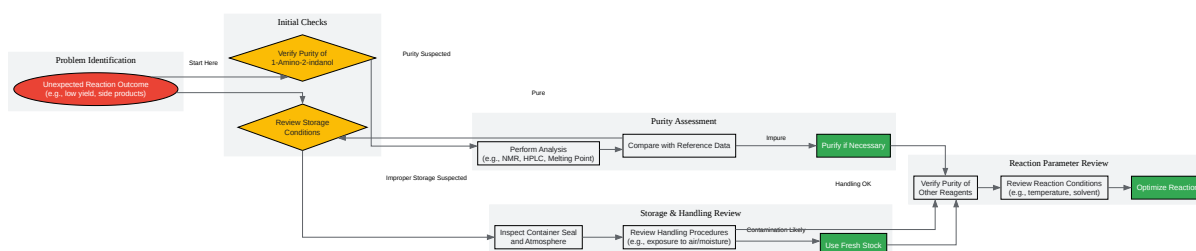
A4: While typically an off-white to cream-colored powder[1][7], any significant change in color, such as darkening, may indicate degradation or the presence of impurities. A lower than expected melting point can also be an indicator of impurity. The typical melting point is in the range of 117-121 °C.[1][8]

Troubleshooting Guide

Problem: Unexpected Reaction Outcome or Low Yield

This is a common issue that can arise from several factors related to the quality and handling of **1-amino-2-indanol**.

Troubleshooting Workflow:



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Caption: Troubleshooting workflow for unexpected reaction outcomes.

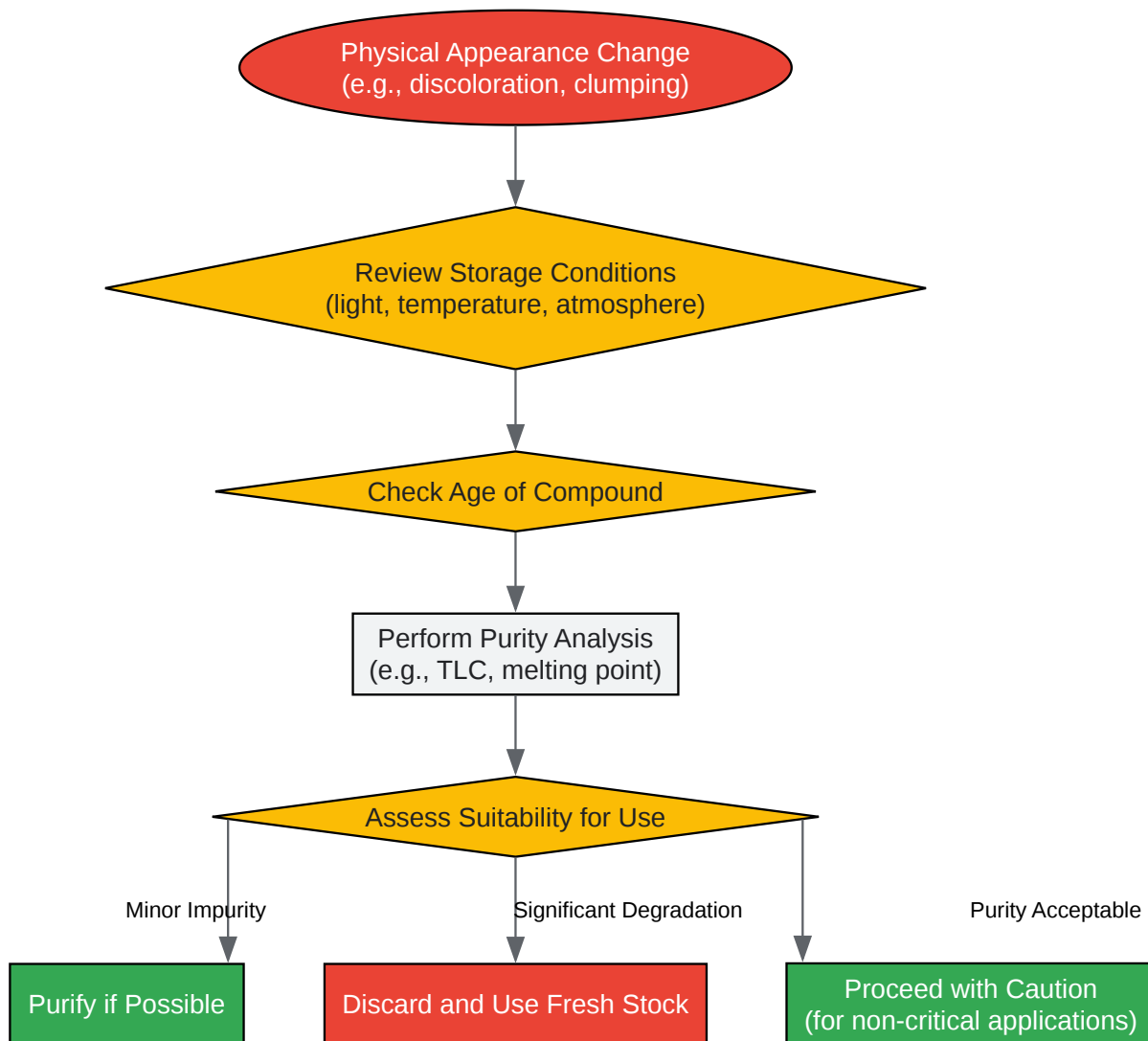
Possible Causes and Solutions:

- Cause 1: Impure Starting Material.
 - Solution: Verify the purity of your **1-amino-2-indanol** using techniques like Nuclear Magnetic Resonance (NMR) spectroscopy, High-Performance Liquid Chromatography (HPLC), or by checking its melting point. If impurities are detected, consider purification, for example, by recrystallization.
- Cause 2: Degradation due to Improper Storage.

- Solution: Ensure that the compound has been stored in a tightly sealed container, away from light, and in a cool, dry place.^[1] If air sensitivity is a concern, confirm it was stored under an inert atmosphere.^{[3][6]} If degradation is suspected, it is best to use a fresh batch of the reagent.
- Cause 3: Incompatible Reagents or Solvents.
 - Solution: Review the compatibility of all reagents and solvents used in your reaction. **1-Amino-2-indanol** is incompatible with strong acids, bases, and oxidizing agents.^[1]

Problem: Physical Appearance Has Changed

Troubleshooting Workflow:



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Caption: Troubleshooting guide for changes in physical appearance.

Possible Causes and Solutions:

- Cause 1: Oxidation or Reaction with Air/Moisture.
 - Solution: Discoloration can be a sign of oxidation. This is more likely if the container was not properly sealed or if it was not stored under an inert atmosphere. For future use,

ensure proper storage techniques are followed.

- Cause 2: Exposure to Light.
 - Solution: Some organic compounds are light-sensitive. Store **1-amino-2-indanol** in an opaque container or in a dark location to prevent light-induced degradation.
- Cause 3: Contamination.
 - Solution: The change in appearance could be due to cross-contamination from improper handling. Always use clean spatulas and equipment when handling the compound.

Data and Protocols

Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C ₉ H ₁₁ NO	[2] [5] [8]
Molecular Weight	149.19 g/mol	[2] [5] [8]
Appearance	Off-white to cream powder/solid	[1] [7]
Melting Point	117-121 °C	[1] [8]
Solubility	Information not readily available in searched documents.	
Stability	Stable under normal conditions.	[1]

Experimental Protocols

Protocol 1: Safe Handling of **1-Amino-2-indanol**

- Engineering Controls: Handle in a well-ventilated area, preferably in a chemical fume hood.
[\[1\]](#)[\[5\]](#)

- Personal Protective Equipment (PPE):
 - Gloves: Wear appropriate chemical-resistant gloves. Inspect gloves before use.[\[5\]](#)
 - Eye Protection: Use safety glasses with side-shields or goggles.[\[1\]](#)
 - Respiratory Protection: If dust is generated, use a NIOSH-approved respirator.[\[5\]](#)
 - Lab Coat: Wear a lab coat to protect skin and clothing.
- Handling Procedures:
 - Avoid formation of dust and aerosols.[\[5\]](#)
 - Avoid contact with skin, eyes, and clothing.[\[1\]](#)
 - Wash hands thoroughly after handling.[\[1\]](#)[\[5\]](#)
 - Do not eat, drink, or smoke in the handling area.[\[1\]](#)

Protocol 2: Accidental Release and Spill Cleanup

- Evacuate the Area: Evacuate non-essential personnel from the spill area.[\[5\]](#)
- Ventilate the Area: Ensure adequate ventilation.[\[5\]](#)
- Wear Appropriate PPE: Use the PPE outlined in the safe handling protocol.
- Contain the Spill:
 - For solid spills, carefully sweep up the material without creating dust and place it in a suitable, closed container for disposal.[\[5\]](#)
- Decontaminate the Area: Clean the spill area with an appropriate solvent and then wash with soap and water.
- Waste Disposal: Dispose of the spilled material and any contaminated cleaning materials as hazardous waste in accordance with local, state, and federal regulations.[\[1\]](#)[\[5\]](#)

Protocol 3: Storage of **1-Amino-2-indanol**

- Container: Keep the container tightly closed.[1]
- Location: Store in a dry, cool, and well-ventilated place.[1]
- Inert Atmosphere: For long-term storage or for high-purity applications, consider storing under an inert atmosphere such as nitrogen.[3][6]
- Incompatibilities: Store away from incompatible materials such as acids, bases, and strong oxidizing agents.[1]

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